

# Thermochemical Properties of (2-Chloroethyl)benzene: A Technical Guide

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## Compound of Interest

Compound Name: (2-Chloroethyl)benzene

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This technical guide provides a comprehensive overview of the available thermochemical data for **(2-Chloroethyl)benzene** (also known as phenethyl chloride). Due to its role as a versatile intermediate in the synthesis of pharmaceuticals and other fine chemicals, a thorough understanding of its thermodynamic properties is crucial for process design, safety analysis, and reaction optimization. This document summarizes key physical and thermochemical properties, details relevant experimental protocols, and visualizes associated chemical pathways.

## Core Thermochemical and Physical Data

**(2-Chloroethyl)benzene** is a colorless to slightly yellow liquid.<sup>[1]</sup> While a complete set of experimentally determined thermochemical data is not publicly available, this section compiles the existing physical properties and provides context for estimating the missing thermochemical values through comparison with structurally similar compounds like ethylbenzene.

Table 1: Physical Properties of (2-Chloroethyl)benzene

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> Cl	[1]
Molecular Weight	140.61 g/mol	[1]
CAS Number	622-24-2	
Boiling Point	82-84 °C at 16 mmHg	[2]
220-221 °C (literature)		
Melting Point	-60 °C	[1][3]
Density	1.069 g/mL at 25 °C	[2]
Refractive Index	n <sub>20/D</sub> 1.53	[2]
Flash Point	64 °C (closed cup)	
Water Solubility	0.1 g/L at 20 °C	[1]

Table 2: Thermochemical Data of **(2-Chloroethyl)benzene**

Property	Value (kJ/mol)	Temperature (K)	Method	Reference
Enthalpy of Vaporization (Δ <sub>vap</sub> H)	53.1	368	Based on data from 356 to 480 K	[4]
51.7	368	from 356 to 380 K	Based on data from 356 to 380 K	[4]

Note on Missing Data: Explicit, experimentally determined values for the standard enthalpy of formation (Δ<sub>fH°</sub>gas), standard molar entropy (S°), and ideal gas heat capacity (C<sub>p,gas</sub>) for **(2-Chloroethyl)benzene** are not readily available in the public domain. The NIST WebBook suggests that such data may be available through their subscription-based Thermo Tables.[5] For context, the NIST WebBook provides extensive thermochemical data for the related compound, ethylbenzene.[6][7][8]

## Experimental Protocols

A detailed experimental protocol for determining the thermochemical data of **(2-Chloroethyl)benzene** is not available in the reviewed literature. However, this section describes the general principles of relevant experimental techniques and outlines the documented synthesis and pyrolysis methods for this compound.

### General Calorimetry for Thermochemical Data Determination

The determination of thermochemical properties such as enthalpy of formation and heat capacity relies on calorimetric techniques.

- **Adiabatic Calorimetry:** This method is commonly used to measure heat capacities of solids and liquids. The sample is placed in a calorimeter that is thermally isolated from its surroundings. A known amount of electrical energy is supplied to the sample, and the resulting temperature increase is measured. The heat capacity is then calculated from these values. The heat capacity of glassy and liquid toluene and ethylbenzene, for instance, were measured using this technique.
- **Combustion Calorimetry:** To determine the enthalpy of formation, the enthalpy of combustion is often measured using a bomb calorimeter. The substance is ignited in a high-pressure oxygen atmosphere within a sealed container (the "bomb"). The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change of the bath is measured.
- **Vaporization Calorimetry:** The enthalpy of vaporization can be determined by measuring the heat required to vaporize a known amount of substance at a constant temperature and pressure.

### Synthesis of **(2-Chloroethyl)benzene**

A common laboratory-scale synthesis of **(2-Chloroethyl)benzene** involves the chlorination of ethylbenzene.<sup>[9]</sup>

Procedure:

- Ethylbenzene is heated to its boiling point in a three-necked flask equipped with a mercury immersion lamp (or external photolamp), a gas inlet tube, and a reflux condenser.
- A stream of dried chlorine gas is passed through the boiling ethylbenzene. The reaction is irradiated with UV light to facilitate the chlorination.
- The reaction is monitored by the increase in weight of the reaction mixture or by the boiling point of the liquid.
- Upon completion, the reaction product is fractionated under vacuum to purify the **(2-Chloroethyl)benzene**.

An alternative method involves the reaction of ethylbenzene with sulfonyl chloride in the presence of a radical initiator like benzoyl peroxide or azo-bis-isobutyronitrile.<sup>[9]</sup>

## Chemical Pathways

The following diagrams illustrate the synthesis and thermal decomposition pathways of **(2-Chloroethyl)benzene**.

UV Light

Radical Initiator

Sulfonyl Chloride (SO<sub>2</sub>Cl<sub>2</sub>)Chlorine (Cl<sub>2</sub>)

## Chlorination of Ethylbenzene

Ethylbenzene  $\xrightarrow{\text{SO}_2\text{Cl}_2, \text{Radical Initiator}}$  (2-Chloroethyl)benzene

Cl<sub>2</sub>, UV Light

(2-Chloroethyl)benzene

Primary Pyrolysis  
(-HCl)

Styrene

HCl

Secondary Reaction

Phenylacetylene

Benzene

Acetylene

Secondary Reaction

Other Products  
(Vinylacetylene, Propyne, Ethylene, etc.)[Click to download full resolution via product page](#)

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